

Developing Analytical Standards for 8-Hydroxyodoroside A: Application Notes and Protocols

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Compound of Interest

Compound Name: 8-Hydroxyodoroside A

Cat. No.: B12556949

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for developing analytical standards for **8-Hydroxyodoroside A**, a cardiac glycoside with potential therapeutic applications. These guidelines are intended to assist researchers in establishing the identity, purity, and quality of this compound for consistent and reliable scientific investigation.

Certificate of Analysis (CoA)

An analytical standard for **8-Hydroxyodoroside A** should be accompanied by a comprehensive Certificate of Analysis. The following table summarizes the key analytical data points to be included.

Table 1: Certificate of Analysis for **8-Hydroxyodoroside A** Analytical Standard

Parameter	Specification	Result	Method
Identity			
Appearance	White to off-white powder	Conforms	Visual Inspection
CAS Number	176519-75-8	176519-75-8	N/A
Molecular Formula	C ₃₀ H ₄₆ O ₈	C ₃₀ H ₄₆ O ₈	Mass Spectrometry
Molecular Weight	534.7 g/mol	534.7 g/mol	Mass Spectrometry
¹ H NMR	Conforms to structure	Conforms	¹ H NMR Spectroscopy
Purity			
Purity by HPLC	≥ 98.0%	99.2%	HPLC-UV
Loss on Drying	≤ 1.0%	0.3%	Gravimetric
Residual Solvents	Meets USP <467> limits	Conforms	GC-HS
Physicochemical Properties			
Solubility	Soluble in Methanol, DMSO	Soluble	Visual Inspection
Melting Point	Report value	185 - 190 °C	Capillary Method
Stability			
Storage	2-8 °C, protect from light	Conforms	N/A
Retest Date	24 months from date of analysis	N/A	N/A

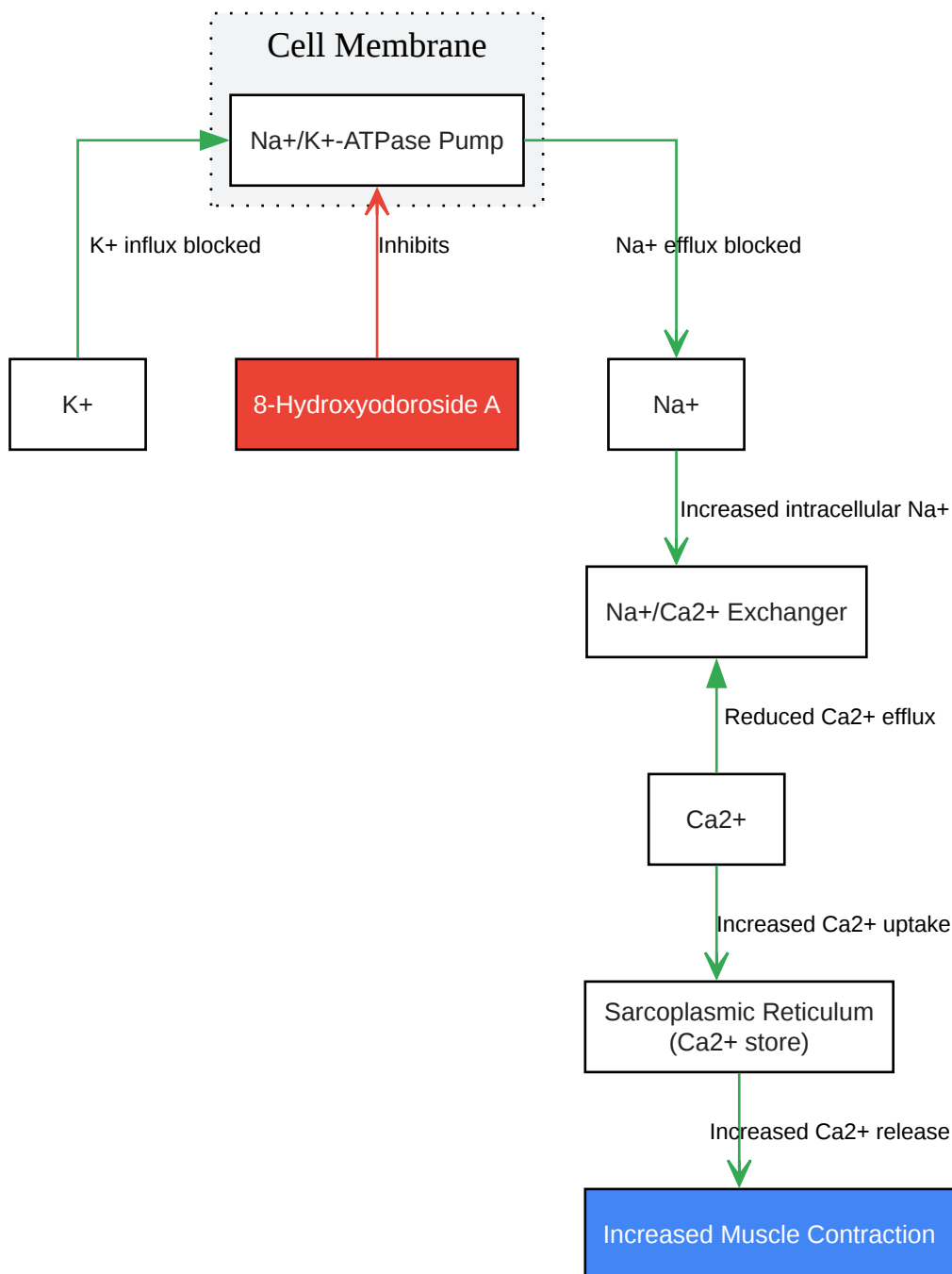
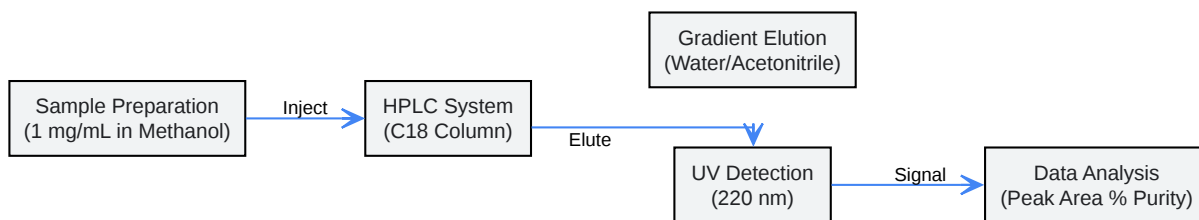
Experimental Protocols

Detailed methodologies are crucial for the accurate and reproducible analysis of **8-Hydroxyodoroside A**.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

This method is designed to determine the purity of **8-Hydroxyodoroside A** by separating it from potential impurities.[\[1\]](#)[\[2\]](#)

Workflow for HPLC Purity Assessment



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References

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